Preparation of reference standards for "PB-22 4-hydroxyquinoline isomer"

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Compound of Interest

Compound Name:	*PB-22 4-hydroxyquinoline isomer*
Cat. No.:	*B1162243*

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Abstract & Scope

This Application Note details the synthesis, purification, and analytical validation of 1-pentyl-1H-indole-3-carboxylic acid 4-quinolinyl ester, the specific regioisomer of the synthetic cannabinoid PB-22 (QUPIC). While PB-22 is characterized by an ester linkage at the 8-position of the quinoline ring, the 4-quinolinyl isomer represents a critical impurity and forensic target for exclusion in seized drug analysis.

This guide addresses the specific synthetic challenge posed by the tautomeric equilibrium of 4-hydroxyquinoline (4-quinolone), which complicates O-acylation. We provide a validated protocol for maximizing O-ester formation, isolating the target compound from N-acylated byproducts, and certifying the standard using NMR and LC-MS/MS.

Introduction & Chemical Context

PB-22 (QUPIC) is a potent synthetic cannabinoid agonist acting on CB1 and CB2 receptors. Structurally, it is an indole-3-carboxylic acid ester.[1][2][3][4][5][6] The differentiation of PB-22 from its positional isomers is vital for forensic laboratories because legal controls are often structure-specific.

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- PB-22 (Parent): 1-pentyl-1H-indole-3-carboxylic acid 8-quinolinyl ester.[2][3][4][5][7]
- Target Isomer: 1-pentyl-1H-indole-3-carboxylic acid 4-quinolinyl ester.

The Synthetic Challenge: The starting material, 4-hydroxyquinoline, exists in a tautomeric equilibrium heavily favoring the 4(1H)-quinolone (keto) form over the 4-hydroxyquinoline (enol) form. Standard esterification conditions often yield the thermodynamically stable N-acylated product (a vinylogous amide) rather than the desired O-ester (the PB-22 isomer). This protocol utilizes kinetic control via acid chloride coupling to secure the O-ester.

Safety & Compliance

- Hazard Class: Synthetic cannabinoids are potent psychoactive substances. Handle as Schedule I (or equivalent) materials.
- PPE: Full chemical resistant suit, double nitrile gloves, and full-face respirator or Class II Biosafety Cabinet work is mandatory.
- Toxicity: Potential for severe respiratory depression, tachycardia, and seizure activity upon inhalation or contact.

Experimental Protocol

Materials

- Precursor A: 1-Pentyl-1H-indole-3-carboxylic acid (CAS: 1338925-21-5).
- Precursor B: 4-Hydroxyquinoline (CAS: 611-36-9).
- Reagents: Oxalyl chloride ((COCl)2), Dimethylformamide (DMF - cat.), Triethylamine (Et3N), Dichloromethane (DCM - anhydrous).

Step-by-Step Synthesis

Step I: Activation (Acid Chloride Formation)

- Dissolve 1-pentyl-1H-indole-3-carboxylic acid (1.0 eq, 5.0 mmol) in anhydrous DCM (20 mL) under nitrogen.

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- Add a catalytic amount of DMF (2 drops).
- Dropwise add oxalyl chloride (1.5 eq, 7.5 mmol) at 0°C.
- Stir at room temperature (RT) for 2 hours until gas evolution ceases.
- Evaporate solvent and excess oxalyl chloride under reduced pressure to yield the crude acid chloride (yellow solid). Do not purify; use immediately.

Step II: Coupling (Kinetic O-Acylation) Rationale: We use a non-polar solvent (DCM) and a weak base to minimize the solubility of the quinolone tautomer, encouraging reaction at the oxygen interface.

- Suspend 4-hydroxyquinoline (1.1 eq, 5.5 mmol) in anhydrous DCM (15 mL).
- Add Triethylamine (2.5 eq, 12.5 mmol). The suspension will clear slightly.
- Dissolve the crude acid chloride from Step I in DCM (10 mL).
- Add the acid chloride solution dropwise to the quinoline suspension at 0°C over 30 minutes. Slow addition is critical to favor O-acylation.
- Allow to warm to RT and stir for 12 hours.
- Quench: Add saturated NaHCO3 solution (20 mL).
- Extraction: Extract with DCM (3 x 30 mL). Wash combined organics with brine, dry over Na2SO4, and concentrate.

Purification (The Isomer Separation)

The crude mixture will contain the Target O-isomer, the N-acyl impurity, and unreacted starting materials.

- Stationary Phase: Silica Gel 60 (230-400 mesh).
- Mobile Phase: Gradient Hexane:Ethyl Acetate (90:10

  70:30).

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- Elution Order:
  - Fraction 1: Unreacted Indole Acid (if any).
  - Fraction 2 (Target):4-Quinolinyl Ester (Less polar than the N-acyl form).
  - Fraction 3:N-Acylated byproduct (More polar).
- Recrystallization: Recrystallize the Target Fraction from minimal hot acetonitrile to yield white/off-white crystals.

Analytical Validation & Certification

To certify the standard, you must prove the ester linkage is at the Oxygen (O) and not the Nitrogen (N), and that it is the 4-isomer, not the 8-isomer.

NMR Distinction Criteria

Feature	PB-22 (8-isomer)	Target (4-isomer)	N-Acyl Impurity
Quinoline H-2	~8.9-9.0 ppm (dd)	~8.8 ppm (d)	Shifted upfield
Quinoline H-3	~7.5 ppm	~7.3-7.4 ppm (d)	Distinct doublet
Ester Carbonyl	~164 ppm	~163-165 ppm	>170 ppm (Amide)

Note: The coupling constant (

) of H-2 and H-3 in the 4-quinolinyl ester is characteristic of the pyridine ring substitution pattern.

LC-MS/MS Fragmentation

- Precursor Ion: [M+H]+ = 359.2
- Retention Time: The 4-isomer typically elutes earlier than the 8-isomer (PB-22) on C18 columns due to the more linear "rod-like" shape of the 4-isomer compared to the "U-shaped" 8-isomer.

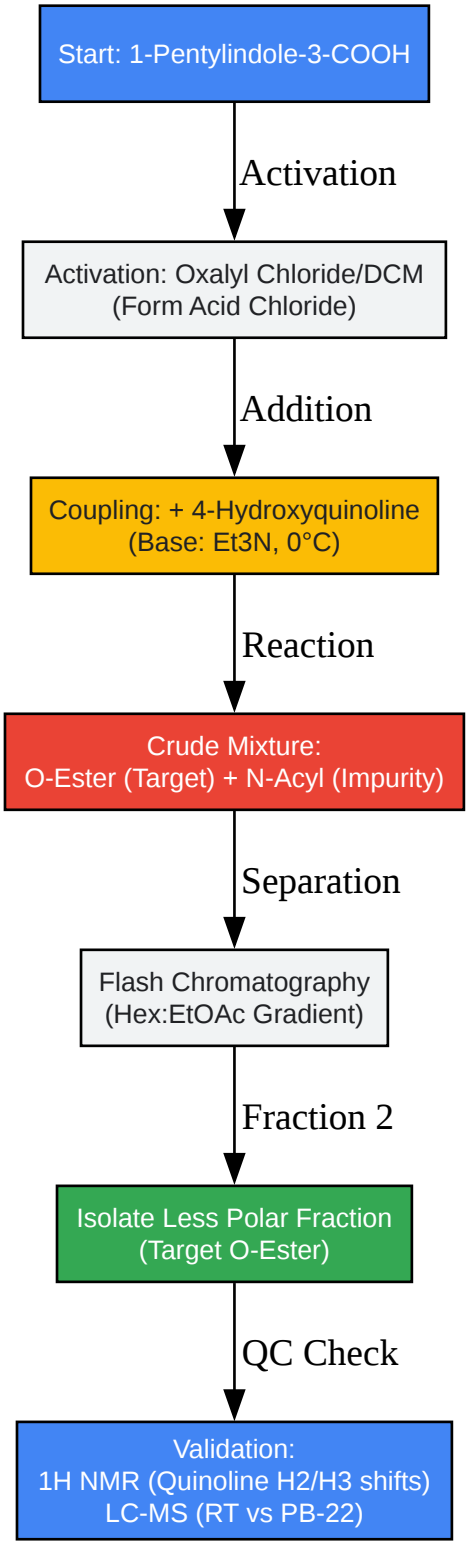
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- Key Fragments:
  - 214 (1-pentylindole-3-acylium ion) - Dominant in both.
  - 146 (Hydroxyquinoline ion) - Presence confirms the ester hydrolysis.

Workflow Visualization

The following diagram illustrates the critical decision points in the synthesis and validation workflow.

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Figure 1: Synthetic workflow for the isolation of the 4-quinolinyl regioisomer of PB-22, highlighting the critical separation of O-acyl and N-acyl products.

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Storage and Stability

- Storage: -20°C, protected from light.
- Stability: Esters at the 4-position of quinoline are susceptible to hydrolysis. Re-test purity every 6 months.
- Solvent: Store as a solid. For stock solutions, use Acetonitrile. Avoid protic solvents (Methanol/Ethanol) for long-term storage to prevent transesterification.

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